

# 2-Hydroxy-1,4-benzoquinone NMR spectroscopy data

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: 2-Hydroxy-1,4-benzoquinone

CAS No.: 2474-72-8

Cat. No.: S601731

[Get Quote](#)

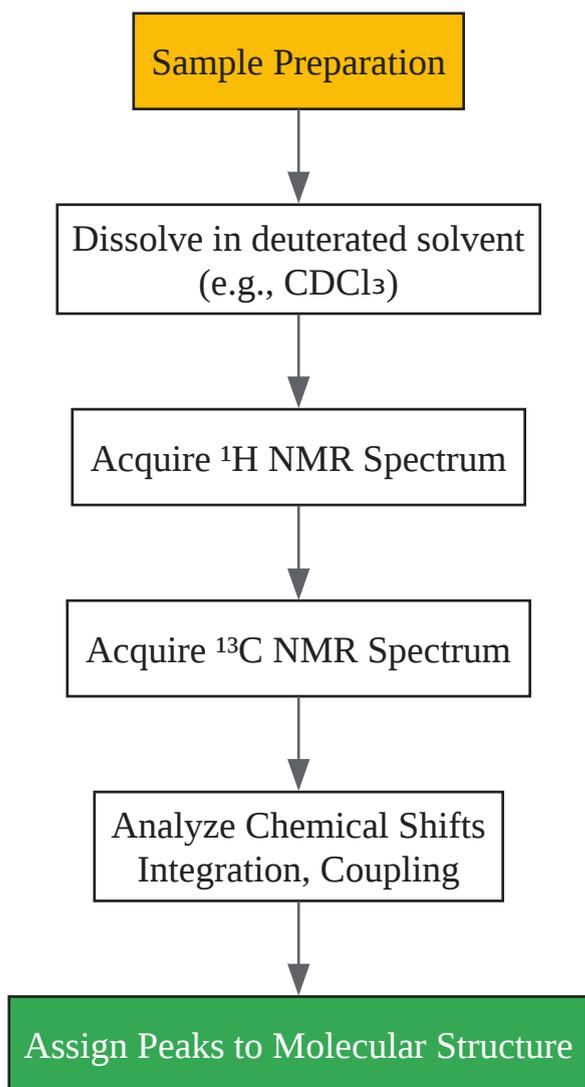
## Chemical Identity and Basic NMR Signal

The table below consolidates the key identifying information and the one specific NMR signal found in the search results.

Property	Value / Description
IUPAC Name	2-hydroxy-1,4-benzoquinone [1]
Other Names	2-hydroxy- <i>p</i> -benzoquinone [1]
CAS Registry Number	2474-72-8 [1]
Molecular Formula	Information not located in search results
Specific NMR Data	A singlet at $\delta$ 186.0 ppm (typical of a carbonyl carbon) was reported in a complex reaction mixture containing the compound [2].

## Experimental Workflow for NMR Characterization

Based on the methodologies described in the search results, the following workflow outlines a general approach for characterizing a compound like **2-hydroxy-1,4-benzoquinone** using NMR.



[Click to download full resolution via product page](#)

*Flowchart for basic NMR characterization of an organic compound.*

***Need Custom Synthesis?***

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. MeSH Browser [meshb.nlm.nih.gov]

2. 1,4-benzoquinone - an overview | ScienceDirect Topics [sciencedirect.com]

To cite this document: Smolecule. [2-Hydroxy-1,4-benzoquinone NMR spectroscopy data].

Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b601731#2-hydroxy-1-4-benzoquinone-nmr-spectroscopy-data]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** info@smolecule.com

**Web:** www.smolecule.com